

2-ethylaniline molecular structure and isomerism

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Compound of Interest

Compound Name: 2-Ethylaniline

Cat. No.: B167055

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An in-depth technical guide to the molecular structure and isomerism of **2-ethylaniline**, prepared for researchers, scientists, and drug development professionals.

Abstract

2-Ethylaniline (o-aminoethylbenzene) is an aromatic amine that serves as a critical intermediate in the synthesis of various high-value products, including pharmaceuticals, dyes, and pesticides.[1][2][3] A thorough understanding of its molecular structure, isomerism, and physicochemical properties is paramount for its effective utilization in research and development. This guide provides a detailed examination of the structural characteristics of **2-ethylaniline**, explores its constitutional isomers, and presents key quantitative data in a structured format. Furthermore, it outlines detailed experimental protocols for its synthesis and characterization, supplemented by workflow diagrams to facilitate comprehension and replication.

Molecular Structure of 2-Ethylaniline

2-Ethylaniline is a monosubstituted aniline derivative. The core of the molecule is a benzene ring, to which an amino group (-NH₂) and an ethyl group (-CH₂CH₃) are attached at adjacent carbon atoms (positions 1 and 2, or the ortho position).[1] This specific arrangement dictates its chemical reactivity and physical properties.

- Chemical Formula: C₈H₁₁N[4][5][6]

- Molecular Weight: 121.18 g/mol [4][5]
- IUPAC Name: **2-Ethylaniline**[7]
- CAS Number: 578-54-1[4]
- SMILES: CCc1ccccc1N[7]
- InChI Key: MLPVBIWIRCKMJV-UHFFFAOYSA-N[7][8]

The presence of the electron-donating amino group activates the aromatic ring, making it susceptible to electrophilic substitution reactions, primarily at the para and remaining ortho positions.[9] The ethyl group, also an activating group, further influences the molecule's steric and electronic properties.

Isomerism

2-Ethylaniline shares its molecular formula, $C_8H_{11}N$, with several constitutional isomers. These isomers have the same atoms but differ in their connectivity, leading to distinct physical and chemical properties. The primary isomers include other ethylanilines and dimethylanilines. [7]

Positional Isomers of Ethylaniline

These isomers differ in the position of the ethyl group on the aniline ring.

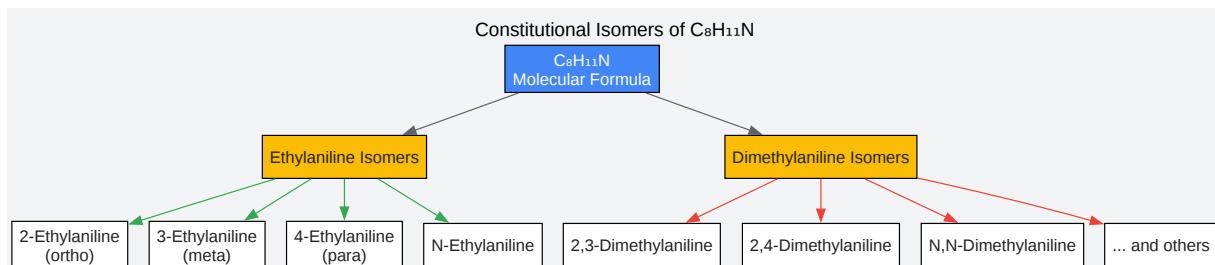
- 3-Ethylaniline (m-ethylaniline): The ethyl group is at the meta position relative to the amino group.[7][10]
- 4-Ethylaniline (p-ethylaniline): The ethyl group is at the para position relative to the amino group.[2][7]

Functional Isomers of Ethylaniline

These isomers have different functional groups or arrangements.

- N-Ethylaniline: The ethyl group is attached to the nitrogen atom of the amino group, not the benzene ring.[7][11]

- Dimethylanilines: Two methyl groups are present instead of one ethyl group (e.g., 2,3-dimethylaniline, 2,4-dimethylaniline, N,N-dimethylaniline, etc.).[\[7\]](#)



General Synthesis Workflow for 2-Ethylaniline

Start: 2-Ethylnitrobenzene

Reduction Reaction

(e.g., Catalytic Hydrogenation or Fe/HCl)

Reaction Workup

(Filtration / Neutralization)

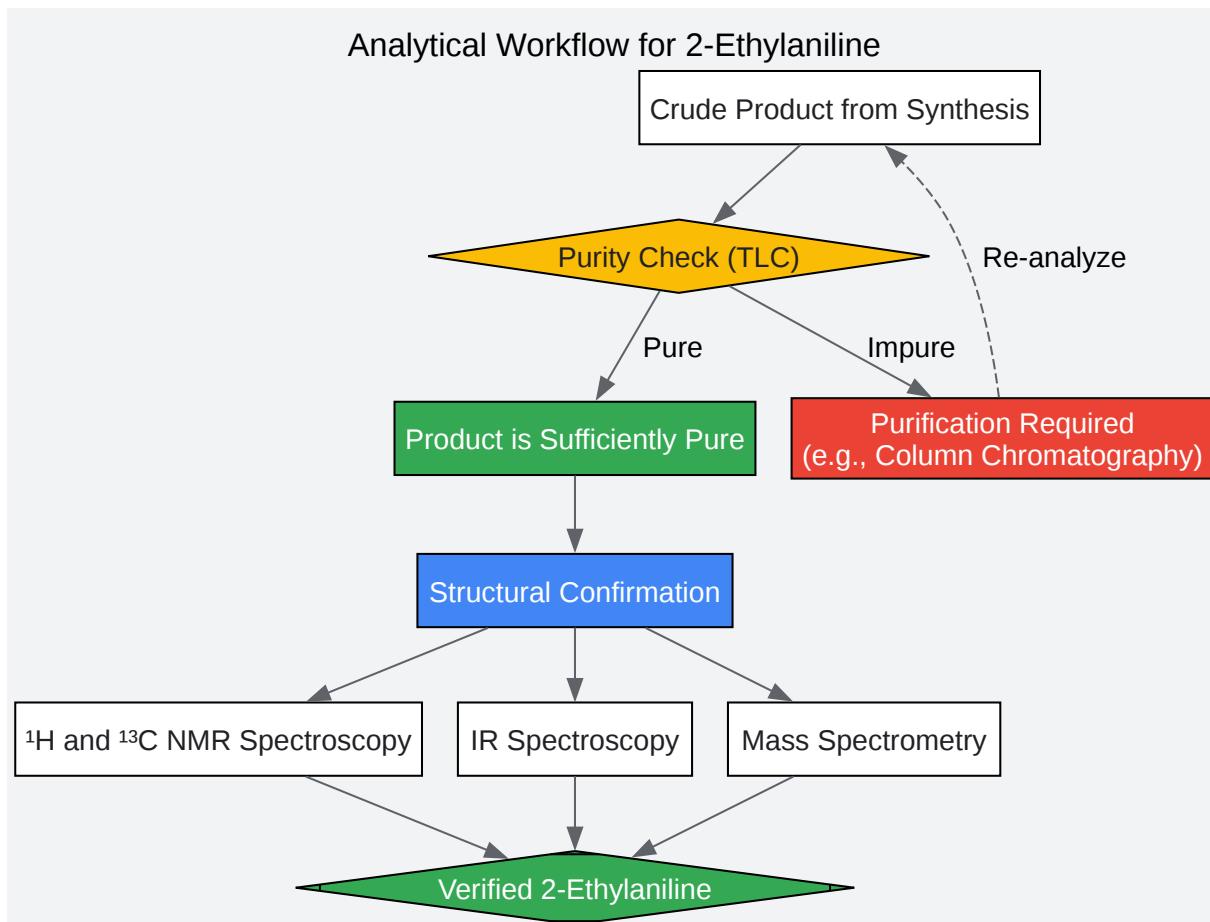
Liquid-Liquid Extraction
with Organic Solvent

Drying of Organic Layer
(e.g., with Na_2SO_4)

Purification

(Distillation or Chromatography)

Final Product:
High-Purity 2-Ethylaniline



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